

Application Notes and Protocols for CAY10535

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Compound of Interest

Compound Name: CAY10535
Cat. No.: B110716

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Introduction

CAY10535 is a potent and selective antagonist of the human thromboxane A₂ (TXA₂) receptor β-isoform (TPβ), a member of the G protein-coupled receptor (GPCR) family. It demonstrates significantly lower activity towards the TPα isoform, making it a valuable tool for investigating the distinct physiological and pathological roles of TPβ. These application notes provide detailed protocols for the proper dissolution and storage of **CAY10535**, as well as guidelines for its use in common *in vitro* assays.

Physicochemical and Solubility Data

CAY10535 is supplied as a crystalline solid. Adherence to the following solubility and storage guidelines is critical for maintaining the compound's integrity and ensuring experimental reproducibility.

Property	Data
Molecular Formula	<chem>C18H21N3O7S</chem>
Formula Weight	423.4 g/mol
Purity	≥98%
Formulation	A crystalline solid
Solubility (at 25°C)	• DMSO: 20 mg/mL • DMF: 20 mg/mL • Ethanol: 10 mg/mL • DMF:PBS (pH 7.2) (1:3): 0.25 mg/mL
Storage Temperature	Store at -20°C
Stability	As a crystalline solid, CAY10535 is stable for at least four years when stored at -20°C. ^[1] To ensure maximum stability, protect from light and moisture.

Protocols for Dissolving and Storing CAY10535

Materials Required

- CAY10535 solid
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Sterile, amber-colored microcentrifuge tubes or glass vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Sonicator

Protocol for Preparing a High-Concentration Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

- Equilibration: Allow the vial of **CAY10535** to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Weighing: For the highest accuracy, it is recommended to use the entire contents of the manufacturer's vial. If weighing is necessary, use an analytical balance in a chemical fume hood.
- Solvent Addition:
 - To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to the vial. For example, to a 1 mg vial of **CAY10535** (Formula Weight: 423.4 g/mol), add 236.2 μ L of DMSO.
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Formula Weight (g/mol)} \times \text{Molar Concentration (mol/L)})$
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - If necessary, briefly sonicate the solution in a water bath to aid dissolution. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber-colored microcentrifuge tubes.
 - Store the aliquots at -20°C. When stored properly, the stock solution in DMSO should be stable for several months.

Protocol for Preparing Aqueous Working Solutions

For most cell-based assays, the high-concentration stock solution in an organic solvent must be further diluted in an aqueous buffer or cell culture medium.

- Intermediate Dilution (Optional but Recommended): To minimize the precipitation of the compound, it is advisable to perform a serial dilution. First, dilute the 10 mM stock solution in a smaller volume of the final aqueous buffer.
- Final Dilution: Add the required volume of the stock or intermediate solution to the pre-warmed cell culture medium or assay buffer to achieve the desired final concentration.
 - Important: Add the stock solution to the aqueous medium while gently vortexing or swirling the tube to ensure rapid and uniform mixing.
 - The final concentration of the organic solvent (e.g., DMSO) in the cell culture medium should be kept to a minimum, typically $\leq 0.1\%$, to avoid solvent-induced cellular toxicity.
- Usage: Use the freshly prepared aqueous working solution immediately. Do not store aqueous solutions of **CAY10535** for extended periods.

Experimental Protocols and Applications

CAY10535 is a selective antagonist of the TP β receptor and can be used in various in vitro assays to study thromboxane A $_2$ signaling.

Inhibition of U46619-Induced Calcium Mobilization in HEK293 Cells

This protocol outlines a method to assess the antagonistic activity of **CAY10535** on the TP β receptor expressed in Human Embryonic Kidney 293 (HEK293) cells. The thromboxane A $_2$ mimetic, U46619, is used to stimulate the receptor and induce an increase in intracellular calcium.

Materials:

- HEK293 cells stably or transiently expressing the human TP β receptor
- Cell culture medium (e.g., DMEM with 10% FBS)
- **CAY10535** stock solution (10 mM in DMSO)
- U46619 stock solution (e.g., 1 mM in DMSO)

- Calcium-sensitive fluorescent dye (e.g., Fura-2 AM, Fluo-4 AM)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- 96-well black, clear-bottom microplates
- Fluorescence plate reader with kinetic reading capabilities and liquid handling

Protocol:

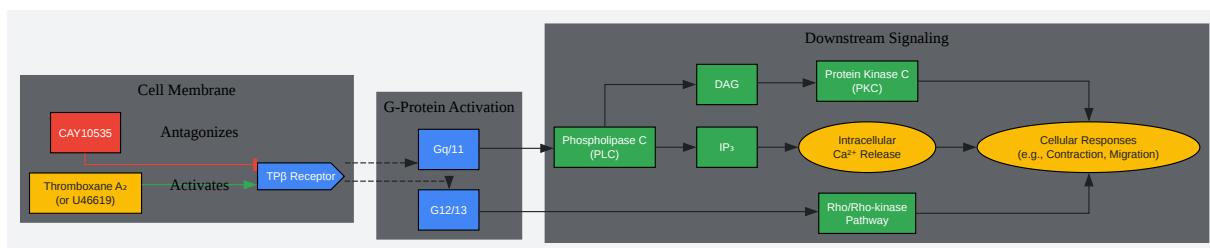
- Cell Seeding: Seed the TP β -expressing HEK293 cells into a 96-well plate at a density that will result in a confluent monolayer on the day of the assay. Incubate at 37°C and 5% CO₂.
- Dye Loading: On the day of the assay, remove the culture medium and load the cells with a calcium-sensitive dye according to the dye manufacturer's protocol. This typically involves a 30-60 minute incubation at 37°C.
- Cell Washing: After incubation, gently wash the cells with the assay buffer to remove any extracellular dye.
- Compound Pre-incubation: Add varying concentrations of **CAY10535** (prepared in assay buffer) to the wells. Include a vehicle control (e.g., 0.1% DMSO in assay buffer). Incubate for 15-30 minutes at room temperature or 37°C. A typical concentration range to test for **CAY10535** would be from 1 nM to 10 μ M.
- Calcium Mobilization Measurement:
 - Place the plate in the fluorescence plate reader and begin kinetic measurement of the fluorescence signal.
 - After establishing a stable baseline reading for approximately 15-30 seconds, inject a solution of U46619 to achieve a final concentration that elicits a submaximal response (e.g., EC₈₀, typically in the nanomolar range).
 - Continue recording the fluorescence signal for at least 60-120 seconds to capture the peak calcium response.

- Data Analysis: The change in fluorescence intensity corresponds to the change in intracellular calcium concentration. The antagonistic effect of **CAY10535** is determined by the reduction in the U46619-induced calcium signal. Calculate the IC_{50} value by plotting the percentage of inhibition against the logarithm of the **CAY10535** concentration.

Signaling Pathway and Experimental Workflow Diagrams

Thromboxane A₂ Receptor (TP β) Signaling Pathway

The following diagram illustrates the canonical signaling pathway of the TP β receptor and the point of inhibition by **CAY10535**. Activation of the TP β receptor by its agonist, thromboxane A₂ (or the mimetic U46619), leads to the activation of Gq/11 and G12/13 proteins. Gq/11 activation stimulates Phospholipase C (PLC), which in turn generates inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ mediates the release of intracellular calcium from the endoplasmic reticulum, while DAG activates Protein Kinase C (PKC). G12/13 activation engages the Rho/Rho-kinase pathway, influencing cell contraction and migration. **CAY10535** acts as a competitive antagonist, blocking the binding of the agonist to the TP β receptor and thereby inhibiting these downstream signaling events.

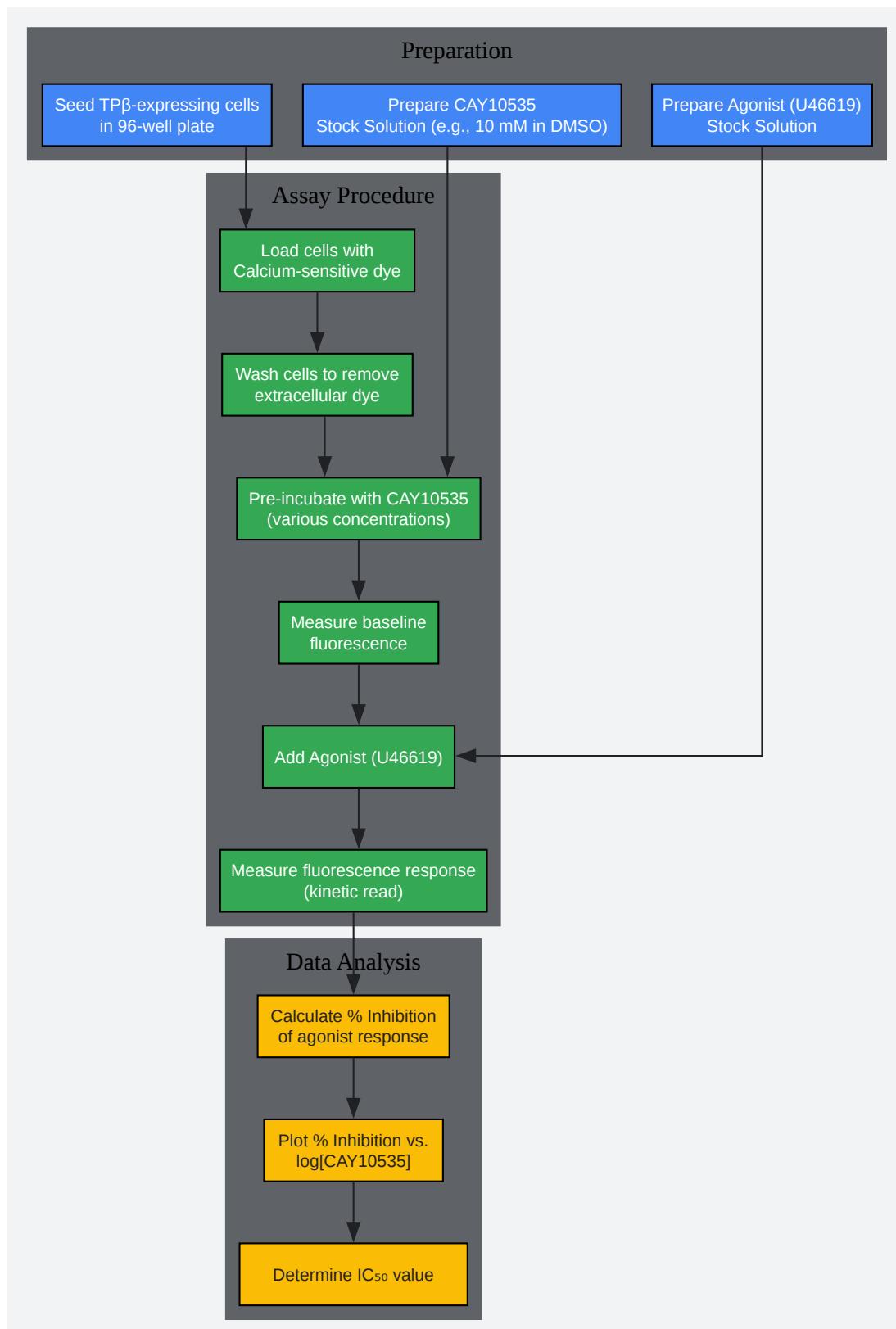


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Caption: TP β receptor signaling pathway and inhibition by **CAY10535**.

Experimental Workflow for Assessing CAY10535 Antagonism

The following diagram outlines a typical experimental workflow for evaluating the antagonistic properties of **CAY10535** in a cell-based assay.



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References

- 1. Create a Flowchart using Graphviz Dot - Prashant Mhatre - Medium [medium.com]
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